

IRAK4-IN-22: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: *Irak4-IN-22*

Cat. No.: *B10857251*

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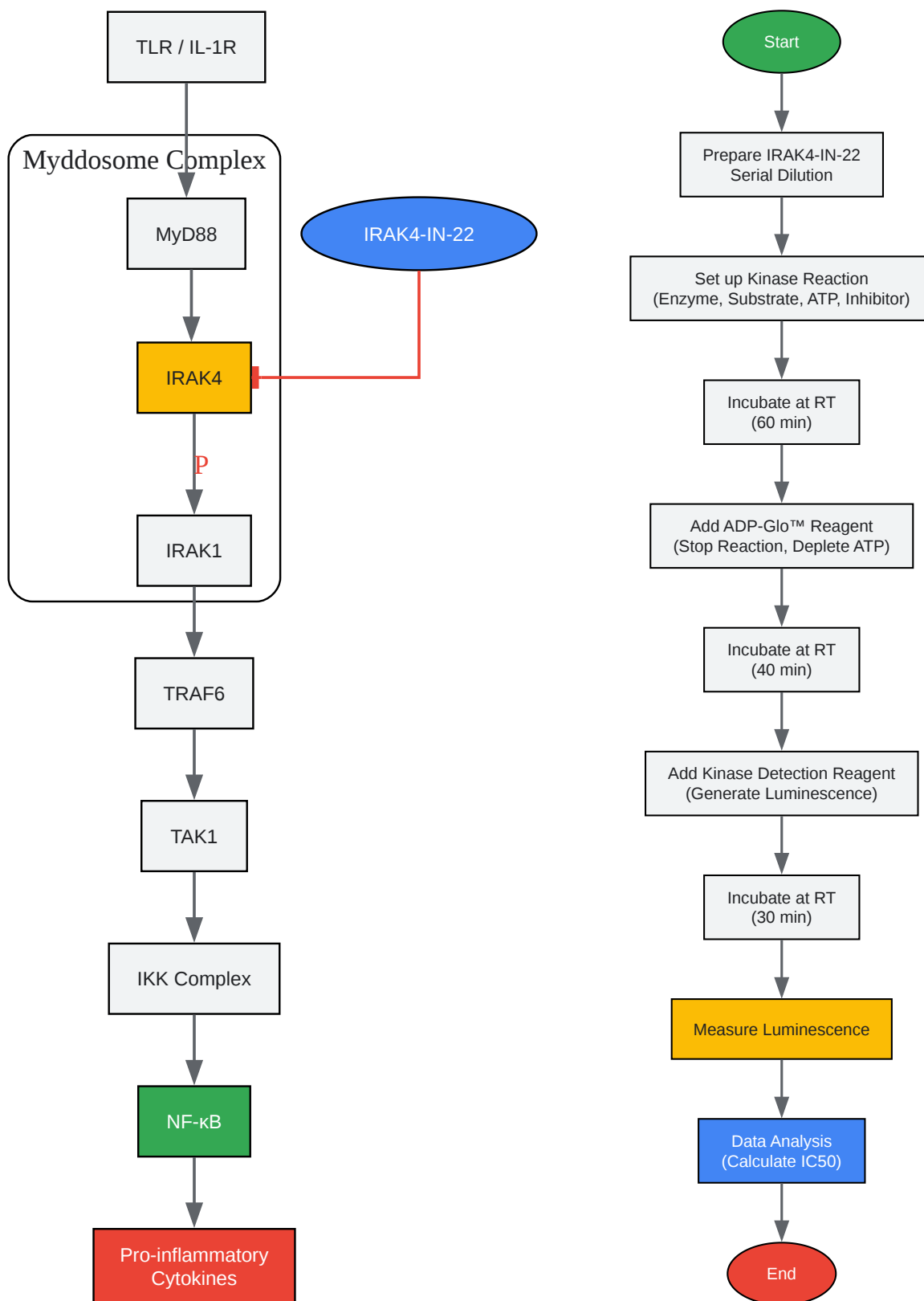
This in-depth technical guide serves as a resource for researchers, scientists, and drug development professionals, detailing the mechanism of action of **IRAK4-IN-22**, a potent and selective inhibitor of Interleukin-1 Receptor-Associated Kinase 4 (IRAK4). This document provides a comprehensive overview of the IRAK4 signaling pathway, quantitative data on the inhibitor's potency, detailed experimental protocols, and visual representations of key processes.

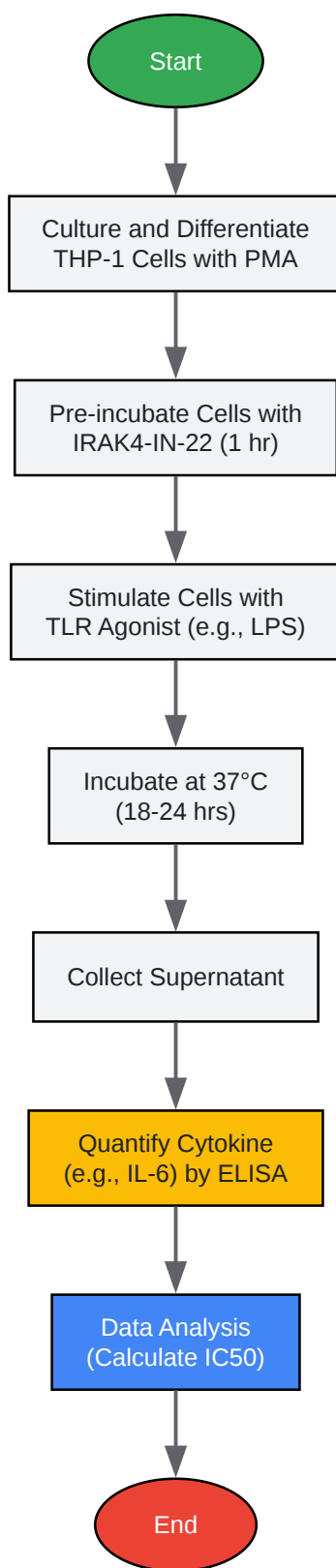
The Role of IRAK4 in Innate Immunity and Inflammatory Signaling

Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) is a critical serine/threonine kinase that functions as a central node in the innate immune system.^{[1][2][3]} It is a key mediator of signal transduction downstream of Toll-like receptors (TLRs) and Interleukin-1 receptors (IL-1Rs), which are responsible for recognizing pathogen-associated molecular patterns (PAMPs) and endogenous danger signals.^{[1][2]}

Upon ligand binding to TLRs or IL-1Rs, the adaptor protein MyD88 is recruited, which in turn recruits IRAK4 to form a signaling complex known as the Myddosome.^{[1][3]} Within this complex, IRAK4 becomes activated and phosphorylates IRAK1, initiating a downstream signaling cascade that involves the activation of TRAF6, TAK1, and ultimately the transcription factors NF- κ B and AP-1.^{[3][4][5]} This leads to the production of pro-inflammatory cytokines and chemokines, such as TNF- α , IL-6, and IL-1 β , which are crucial for the inflammatory response.^[6] Given its pivotal role, the dysregulation of IRAK4 activity is implicated in the

pathophysiology of various autoimmune diseases and inflammatory disorders, making it a prime therapeutic target.[\[2\]](#)[\[6\]](#)





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. IRAK Inhibitor, Gene | MedChemExpress [medchemexpress.eu]
- 4. medchemexpress.com [medchemexpress.com]
- 5. glpbio.com [glpbio.com]
- 6. abmole.com [abmole.com]
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